Technical Support Center: (R)-Nvs-ZP7-4 Inactive Analog

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Compound of Interest		
Compound Name:	*(R)-Nvs-ZP7-4*	
Cat. No.:	*B8093361*	*Get Quote*

This technical support center provides researchers, scientists, and drug development professionals with essential information, troubleshooting guides, and experimental protocols for using the inactive analog, **(R)-Nvs-ZP7-4**, in control experiments.

Frequently Asked Questions (FAQs)

Q1: What is NVS-ZP7-4 and what is its mechanism of action?

A1: NVS-ZP7-4 is a small molecule inhibitor of the zinc transporter SLC39A7, also known as ZIP7.[1][2][3] ZIP7 is located in the endoplasmic reticulum (ER) membrane and is responsible for transporting zinc from the ER into the cytoplasm.[4][5] By inhibiting ZIP7, NVS-ZP7-4 causes an accumulation of zinc in the ER, which leads to ER stress and the unfolded protein response (UPR). This disruption in zinc homeostasis and induction of ER stress interferes with the proper trafficking and maturation of transmembrane proteins, most notably the Notch receptor, thereby inhibiting Notch signaling.

Q2: What is **(R)-Nvs-ZP7-4**, and why is it used as a control?

A2: **(R)-Nvs-ZP7-4** is the R-isomer of NVS-ZP7-4. The biological activity of the NVS-ZP7 chemical scaffold is stereospecific, meaning that only one of its enantiomers (mirror-image isomers) is biologically active. The enantiomer of the active compound is used as an inactive analog or negative control in experiments. Using an inactive analog like **(R)-Nvs-ZP7-4** is crucial to demonstrate that the observed biological effects of the active compound are due to specific inhibition of the target (ZIP7) and not due to off-target effects or the general chemical

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structure of the compound. Other inactive analogs of this series mentioned in the literature include NVS-ZP7-2 and NVS-ZP7-8.

Q3: What is the primary target of NVS-ZP7-4?

A3: The primary and direct target of NVS-ZP7-4 is the zinc transporter SLC39A7 (ZIP7). This was validated through multiple approaches, including the generation of a compound-resistant cell line which had a specific mutation (V430E) in the ZIP7 gene, and through photoaffinity labeling experiments that showed a direct interaction between a compound analog and the ZIP7 protein.

Q4: How should I prepare and store NVS-ZP7-4 and its inactive analog?

A4: For in vitro experiments, NVS-ZP7-4 can be dissolved in fresh DMSO to prepare a stock solution, for example, at a concentration of 100 mg/mL. It is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles. Store the powder at -20°C for up to 3 years and the stock solution in solvent at -80°C for up to one year.

Signaling & Logic Diagrams

A diagram of the NVS-ZP7-4 mechanism of action is provided below.

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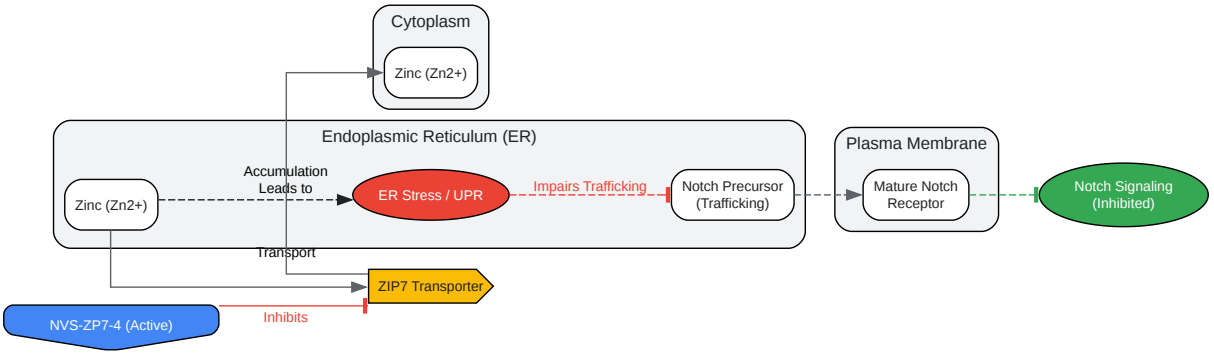

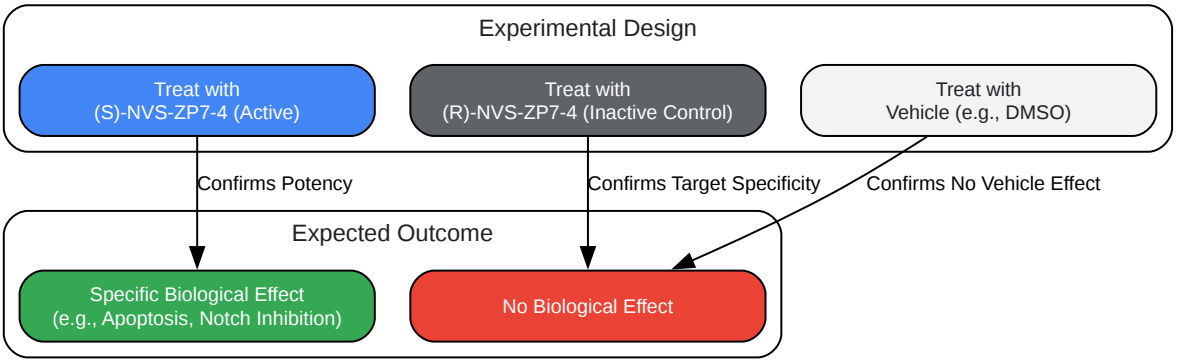

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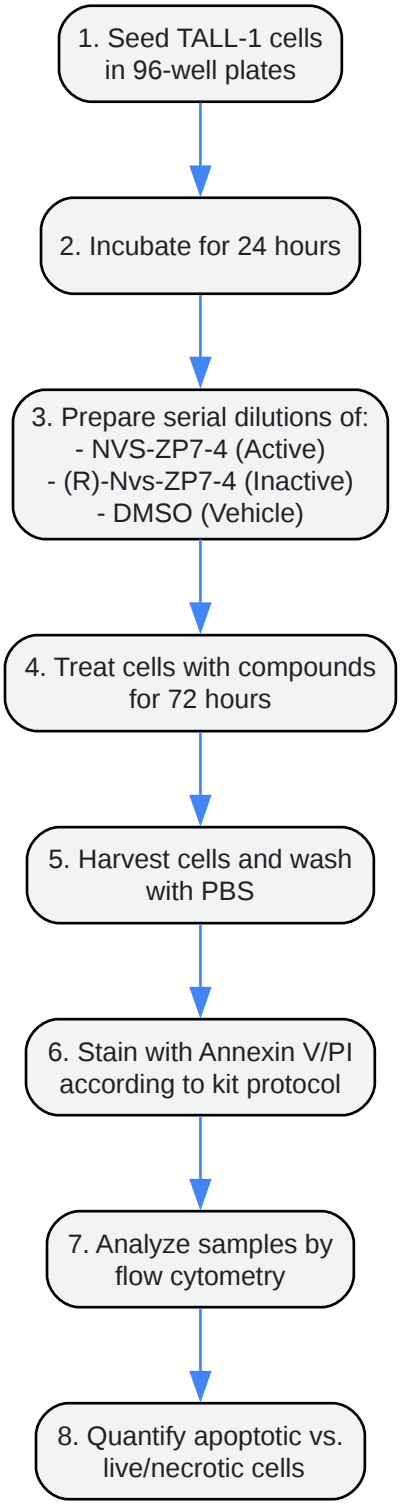

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